

Foliar spray application protocols for Dimethomorph in viticulture

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Compound of Interest

Compound Name: Dimethomorph

Cat. No.: B8805810

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Application Notes and Protocols for Dimethomorph in Viticulture

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the foliar application of **Dimethomorph** for the control of downy mildew (*Plasmopara viticola*) in viticulture. The included protocols are intended to serve as a guide for experimental design and application, and should be adapted to specific research needs and local conditions.

Active Ingredient Profile: Dimethomorph

Dimethomorph is a systemic, morpholine fungicide specifically targeting oomycete pathogens. [1][2] It is a cinnamic acid derivative that functions by disrupting the formation of the fungal cell wall. [2] It is absorbed by the leaves and translocated within the plant, providing both preventative and curative action against diseases like downy mildew. [1]

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the application and efficacy of **Dimethomorph** in viticulture.

Table 1: Efficacy of **Dimethomorph** Against *Plasmopara viticola* Sporulation on Grape Leaf Disks

Dimethomorph Concentration (mg/L)	Days After Application When Inoculated	Inhibition of Sporangia Formation (%)	Reference
50	2	100	Wicks and Hall, 1990[3]
100	2	100	Wicks and Hall, 1990[3]
200	2	100	Wicks and Hall, 1990[3]
50	8	100	Wicks and Hall, 1990[3]
100	8	100	Wicks and Hall, 1990[3]
200	8	100	Wicks and Hall, 1990[3]
50	15	100	Wicks and Hall, 1990[3]
100	15	100	Wicks and Hall, 1990[3]
200	15	100	Wicks and Hall, 1990[3]
25	9 (curative)	100 (on 17% of leaves)	Wicks and Hall, 1990[3]

Table 2: Recommended Application Rates and Intervals for **Dimethomorph** Formulations

Formulation	Target Disease	Recommended Dosage	Application Interval	Reference(s)
40% Suspension Concentrate (SC)	Downy Mildew	1600-2400x dilution	7-10 days	POMAIS Agriculture[1]
50% Wettable Powder (WP)	Downy Mildew	1000 g/ha	7-14 days	Generic Product Info

Experimental Protocols

Protocol for Evaluating the Efficacy of Foliar-Applied Dimethomorph in a Field Trial

This protocol is based on the European and Mediterranean Plant Protection Organization (EPPO) guidelines for fungicide efficacy trials against grapevine downy mildew.[3]

3.1.1 Experimental Design:

- Layout: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 replicates per treatment.
- Plot Size: Each plot should consist of a minimum of 6 vines.
- Treatments:
 - Untreated Control
 - **Dimethomorph** (at desired concentrations, e.g., 50, 100, 200 mg/L)
 - Reference Fungicide (a standard, registered fungicide for downy mildew control)
- Guard Rows: Untreated guard rows should surround the experimental block to minimize spray drift between plots.

3.1.2 Application of **Dimethomorph**:

- Equipment: Calibrated backpack sprayer or research plot sprayer with cone nozzles to ensure thorough coverage.
- Spray Volume: Apply to the point of runoff, ensuring complete coverage of all foliage. This volume will change as the canopy develops throughout the season.
- Timing:
 - Preventative: Apply before the onset of disease, typically when shoots are 3-5 inches long. Repeat at 10-14 day intervals, or as dictated by disease pressure and weather conditions.
 - Curative: Apply after an infection period has occurred but before symptoms are visible.
- Adjuvants: The use of adjuvants should be considered to improve spray deposition and uptake, but should be tested for phytotoxicity.

3.1.3 Data Collection and Analysis:

- Disease Assessment:
 - Incidence: Percentage of leaves or bunches showing any symptoms of downy mildew.
 - Severity: Percentage of the leaf or bunch area affected by downy mildew. This can be assessed using standardized rating scales.
 - Assessments should be conducted on a random sample of 100 leaves and 50-100 bunches per plot.
- Assessment Timing:
 - First assessment when symptoms first appear in the untreated control plots.
 - Subsequent assessments at regular intervals (e.g., every 14-21 days) until the end of the trial.
- Phytotoxicity: Visually assess vines for any signs of phytotoxicity (e.g., leaf burn, stunting) after each application.

- Statistical Analysis: Data should be analyzed using Analysis of Variance (ANOVA) appropriate for an RCBD.

Protocol for Residue Analysis of Dimethomorph in Grapes using QuEChERS and LC-MS/MS

This protocol is a generalized procedure based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

3.2.1 Sample Preparation and Homogenization:

- Collect a representative sample of grape bunches from each plot.
- De-stem the grapes and homogenize the berries to a uniform puree using a high-speed blender.
- Weigh 15 g of the homogenized grape sample into a 50 mL centrifuge tube.

3.2.2 Extraction:

- Add 15 mL of 1% acetic acid in acetonitrile to the centrifuge tube containing the sample.
- Add appropriate internal standards.
- Shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (e.g., magnesium sulfate, sodium acetate).
- Shake vigorously for another 1 minute.
- Centrifuge at >1500 rcf for 5 minutes.

3.2.3 Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 1 mL of the acetonitrile supernatant to a d-SPE cleanup tube containing primary secondary amine (PSA) sorbent and magnesium sulfate.
- Shake for 30 seconds.

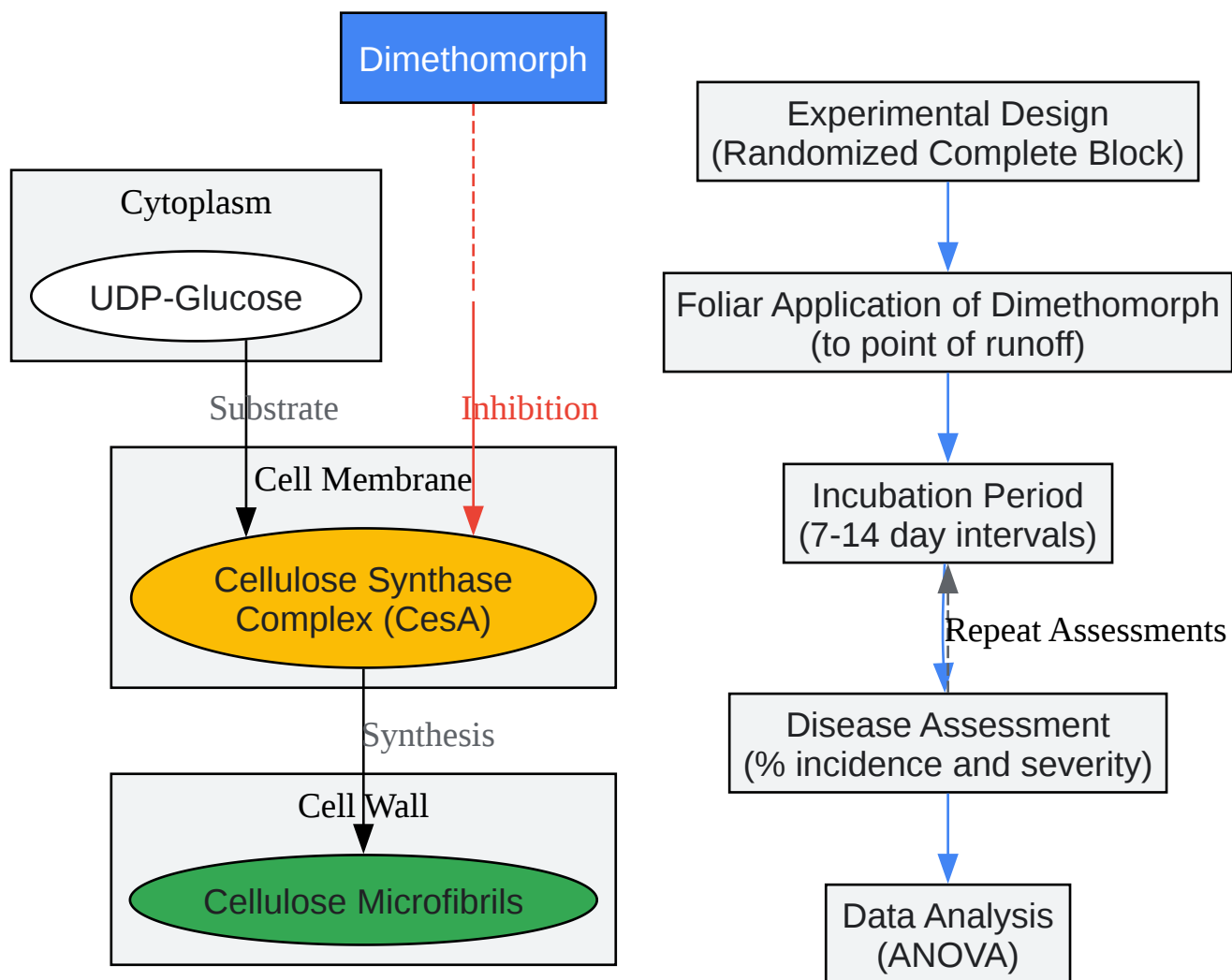
- Centrifuge at >1500 rcf for 1 minute.

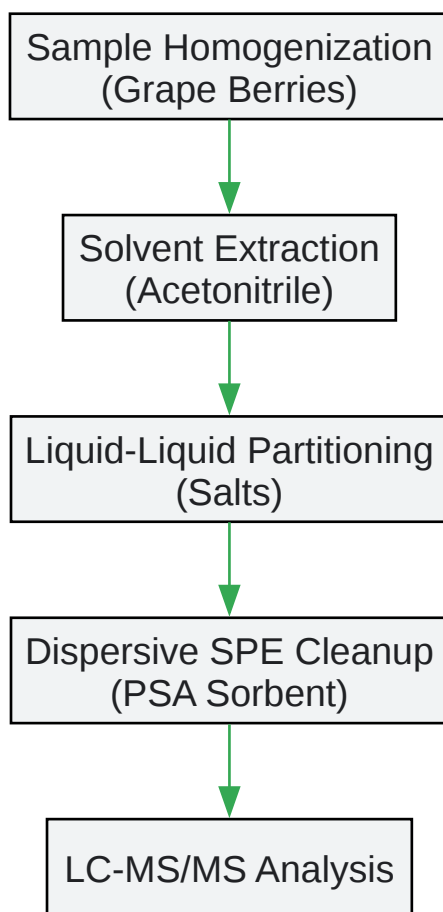
3.2.4 Sample Analysis:

- Transfer an aliquot of the cleaned extract into an autosampler vial.
- Analyze the sample using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system equipped with an appropriate column and operated in Multiple Reaction Monitoring (MRM) mode for the detection and quantification of **Dimethomorph**.

Visualizations

Signaling Pathway: Inhibition of Cellulose Synthesis in *Plasmopara viticola* by Dimethomorph





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- To cite this document: BenchChem. [Foliar spray application protocols for Dimethomorph in viticulture]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8805810#foliar-spray-application-protocols-for-dimethomorph-in-viticulture>]

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